

2-Bromo-4,5-difluorophenol molecular weight

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Compound of Interest

Compound Name: 2-Bromo-4,5-difluorophenol

Cat. No.: B066367

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An In-depth Technical Guide to the Molecular Weight of 2-Bromo-4,5-difluorophenol

This guide provides a comprehensive overview of the molecular weight and key physicochemical properties of **2-Bromo-4,5-difluorophenol**, tailored for researchers, scientists, and professionals in drug development. It includes a detailed experimental protocol for molecular weight determination using Gas Chromatography-Mass Spectrometry (GC-MS) and a workflow visualization to elucidate the process.

Physicochemical and Computed Properties

2-Bromo-4,5-difluorophenol is a halogenated aromatic compound utilized as a building block in the synthesis of pharmaceuticals and agrochemicals.^[1] An accurate understanding of its molecular weight and other properties is fundamental for stoichiometric calculations in synthesis, structural elucidation, and quality control.

The quantitative data for **2-Bromo-4,5-difluorophenol** are summarized in the table below for clear reference and comparison.

Property	Value
Molecular Weight	208.99 g/mol [1][2][3]
Molecular Formula	C ₆ H ₃ BrF ₂ O[1][2][3]
CAS Number	166281-37-4[2][3]
Exact Mass	207.93353 Da[4]
Monoisotopic Mass	207.93353 Da[4]
Purity (Typical)	≥ 98% (GC)[1][2]
Physical State	Liquid[2]
Appearance	Colorless to slightly pale yellow[1][2]
Density	1.84 g/mL[1][2]
Refractive Index	1.53[1][2]
Topological Polar Surface Area	20.2 Å ² [4]
Hydrogen Bond Donor Count	1[5]
Hydrogen Bond Acceptor Count	3[5]

Experimental Determination of Molecular Weight by GC-MS

Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful analytical technique ideal for the separation, identification, and molecular weight determination of volatile and semi-volatile compounds like **2-Bromo-4,5-difluorophenol**. [1][2] The gas chromatograph separates the analyte from the solvent and any impurities, after which the mass spectrometer ionizes the compound and separates the ions based on their mass-to-charge ratio, providing a precise molecular weight. [6]

Principle

The sample is first vaporized and injected into a gas chromatograph, where it is carried by an inert gas through a capillary column. The column's stationary phase separates compounds

based on their boiling points and chemical properties.[1] As the separated compound elutes from the column, it enters the mass spectrometer. In the ion source, the molecule is ionized, typically by electron impact (EI), which knocks off an electron to form a molecular ion ($M^{+\cdot}$). [3] The mass analyzer then filters these ions by their mass-to-charge (m/z) ratio. The detector records the abundance of each ion, and the resulting mass spectrum will prominently display the molecular ion peak, whose m/z value corresponds to the molecular weight of the compound.[1][3]

Detailed Experimental Protocol

This protocol outlines a standard procedure for the analysis of **2-Bromo-4,5-difluorophenol** using a common GC-MS system.

2.2.1. Apparatus and Reagents

- Apparatus: Gas chromatograph coupled to a mass spectrometer (GC-MS), microsyringe, autosampler vials, analytical balance.
- Reagents: **2-Bromo-4,5-difluorophenol** sample, high-purity solvent (e.g., acetone or methanol), high-purity helium carrier gas.

2.2.2. Sample Preparation

- Accurately weigh approximately 10-20 mg of the **2-Bromo-4,5-difluorophenol** sample.
- Dissolve the sample in 1-2 mL of a suitable volatile solvent like acetone or methanol in a clean vial to create a stock solution.[3]
- Perform a serial dilution to prepare a final sample concentration of approximately 50 ppm.
- Transfer the final diluted sample to an autosampler vial for injection.

2.2.3. GC-MS Instrumental Parameters The following are typical parameters for the analysis of halogenated phenols and can be optimized as needed.

- Gas Chromatograph (GC) Conditions:
 - Injection Port: Splitless mode, 275 °C[4]

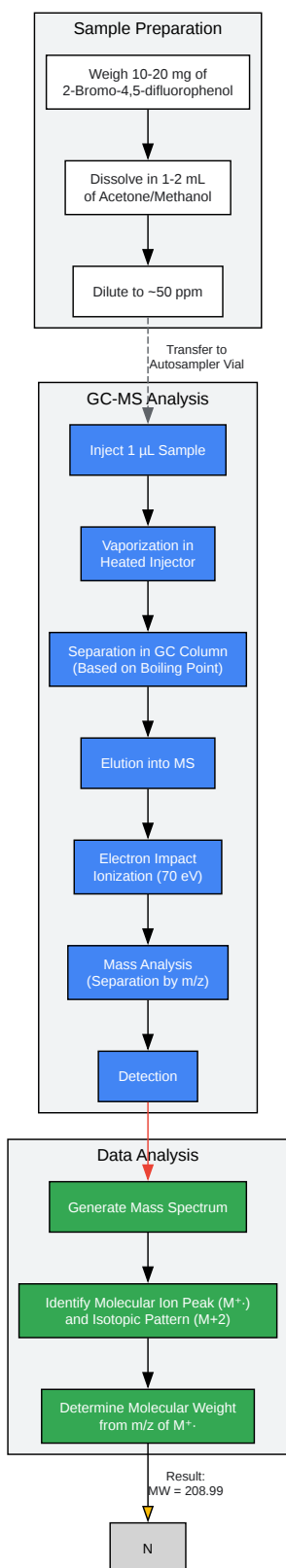
- Carrier Gas: Helium, constant flow rate of 1.5 mL/min[4]
- Oven Program: Initial temperature of 60 °C held for 5 minutes, then ramped at 8 °C/min to 300 °C and held for 10 minutes.[4]
- Column: A low-polarity capillary column, such as one with a 5% diphenyl / 95% dimethyl polysiloxane stationary phase (e.g., TraceGOLD TG-5SilMS), is suitable for phenol analysis.[4]
- Mass Spectrometer (MS) Conditions:
 - Ion Source: Electron Impact (EI)
 - Ionization Energy: 70 eV[7]
 - Mass Range: Scan from m/z 40 to 400.
 - Transfer Line Temperature: 300 °C[4]
 - Ion Source Temperature: 230 °C

2.2.4. Data Acquisition and Analysis

- Inject 1 µL of the prepared sample into the GC-MS system.
- Acquire the data, which will consist of a total ion chromatogram (TIC) showing peaks as a function of retention time.
- Obtain the mass spectrum for the primary peak corresponding to **2-Bromo-4,5-difluorophenol**.
- Identify the molecular ion peak ($M^{+\cdot}$) in the mass spectrum. This is typically the peak with the highest m/z value.
- The m/z value of the molecular ion peak directly corresponds to the molecular weight of the compound. The presence of bromine will also result in a characteristic M+2 isotopic peak (due to the ^{79}Br and ^{81}Br isotopes) of nearly equal intensity, which helps confirm the presence of a single bromine atom.

Workflow Visualization

The following diagram illustrates the logical workflow for determining the molecular weight of **2-Bromo-4,5-difluorophenol** using the described GC-MS protocol.



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GC-MS workflow for molecular weight determination.

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